

3-Ethylhexan-2-one chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethylhexan-2-one

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An In-depth Technical Guide to **3-Ethylhexan-2-one**: Chemical Properties and Structure

Introduction

3-Ethylhexan-2-one is an aliphatic ketone with significance in various chemical syntheses. This technical guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental protocols. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require detailed data on this compound.

Chemical Structure and Identification

3-Ethylhexan-2-one is a branched-chain ketone. Its structure consists of a hexane backbone with a ketone functional group at the second carbon and an ethyl group at the third carbon.

- IUPAC Name: **3-ethylhexan-2-one**[\[1\]](#)
- Synonyms: 3-ethyl-2-hexanone[\[1\]](#)[\[2\]](#)
- CAS Registry Number: 6137-05-9[\[2\]](#)[\[3\]](#)
- Molecular Formula: C₈H₁₆O[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Canonical SMILES: CCCC(CC)C(=O)C[\[1\]](#)

- InChI Key: NSYLUOVMDCLUAK-UHFFFAOYSA-N[1][2]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethylhexan-2-one** is presented in the table below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Source
Molecular Weight	128.21 g/mol	[1][3][4][6]
Boiling Point	157.5-158.5 °C (at 761 Torr)	[3][4]
Density	0.811 ± 0.06 g/cm ³ (Predicted)	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **3-Ethylhexan-2-one** are crucial for its practical application and further research.

Synthesis of 3-Ethylhexan-2-one

A reported synthesis involves the hydrolysis of 3-(4-(3-ethylhexan-2-ylideneamino)phenyl)-2-phenylquinazolin-4(3H)-one.[7]

Procedure:

- A mixture of the starting material (2.1 g, 5.0 mmol) is dissolved in Dioxane (20.0 mL).[7]
- A few drops of methane sulphonic acid are added to the solution.[7]
- The mixture is refluxed for 12 hours.[7]
- The product is precipitated by adding ice and then filtered.[7]
- **3-Ethylhexan-2-one** is extracted from the filtrate using methylene chloride.[7]
- The resulting product is a yellow liquid with a yield of 86–88%.[7]

Spectroscopic Characterization

The structural confirmation of **3-Ethylhexan-2-one** is achieved through various spectroscopic techniques.

Infrared (IR) Spectroscopy:

- IR (KBr) ν/cm^{-1} : A characteristic absorption band for the C=O group is observed at 1739 cm^{-1} . The C-H aliphatic stretching is observed at 2922 cm^{-1} .[\[7\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy:

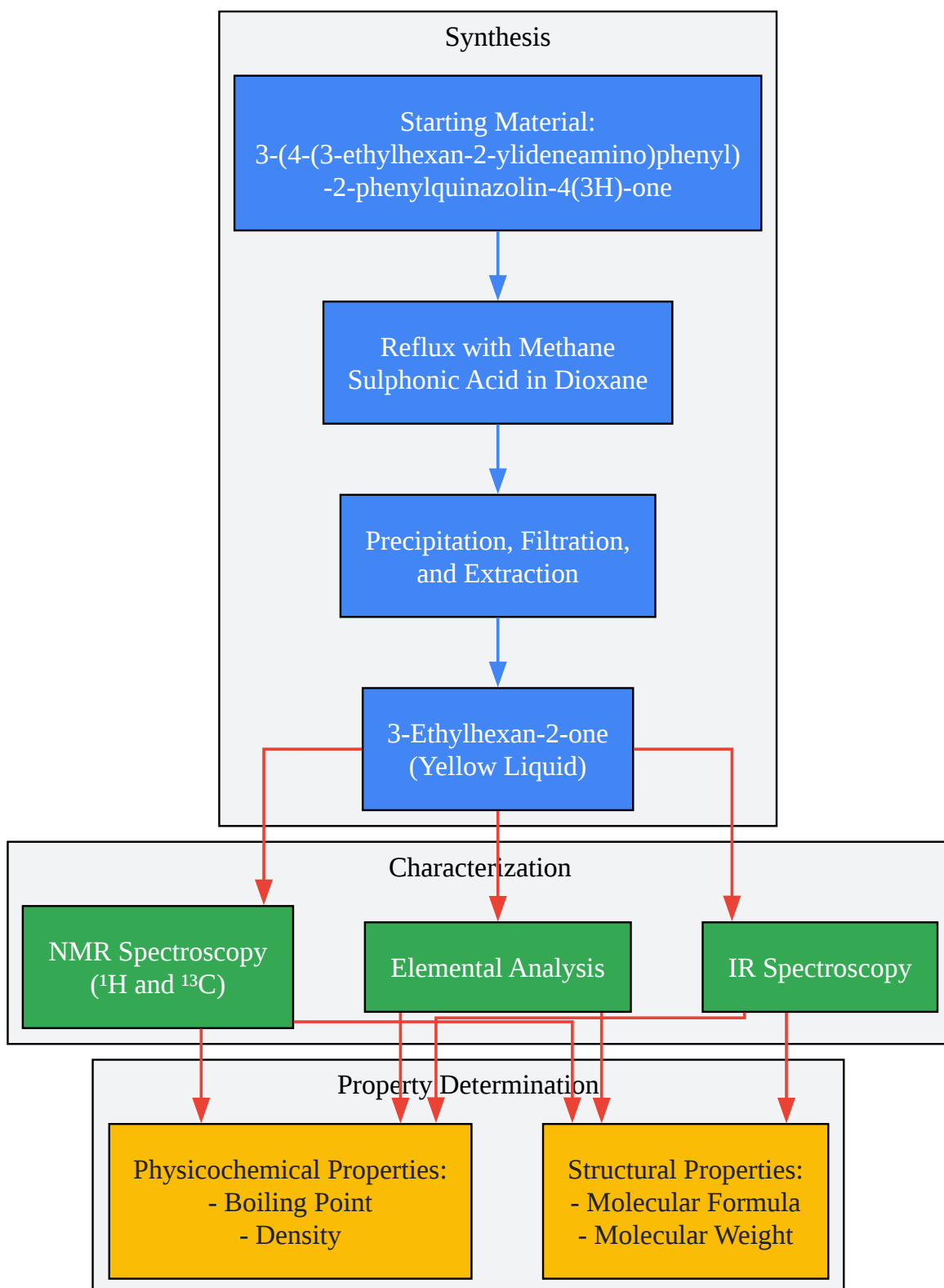
- ^1H NMR (DMSO- d_6) δ ppm: 0.81 (t, 6H, 2CH₃), 1.19–1.41 (m, 6H, 3CH₂), 1.95 (s, 3H, CH₃), 2.19 (m, 1H, CH).[\[7\]](#)
- ^{13}C NMR (DMSO- d_6) δ ppm: 10.00, 16.00, 17.90, 19.00, 29.00, 31.90, 55.41, 212.00.[\[7\]](#)

Elemental Analysis:

- Calculated for C₈H₁₆O: C, 74.94%; H, 12.58%.[\[7\]](#)
- Found: C, 74.50%; H, 12.30%.[\[7\]](#)

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow from the synthesis of **3-Ethylhexan-2-one** to its characterization and property determination.



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Caption: Workflow for the synthesis, characterization, and property analysis of **3-Ethylhexan-2-one**.

Safety and Handling

While specific safety data for **3-Ethylhexan-2-one** is not detailed in the provided search results, general laboratory safety precautions for handling ketones should be followed. This includes working in a well-ventilated area or under a chemical fume hood, wearing appropriate personal protective equipment (PPE) such as gloves and safety glasses, and avoiding contact with skin and eyes.[8][9] Keep away from heat, sparks, and open flames as many ketones are flammable.[9] Ensure that eyewash stations and safety showers are readily accessible.[9]

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- To cite this document: BenchChem. [3-Ethylhexan-2-one chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13584170#3-ethylhexan-2-one-chemical-properties-and-structure>]

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